

4-Methylpyrazole solubility in different laboratory solvents

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Compound of Interest

Compound Name: 4-Methylpyrazole

Cat. No.: B1673528

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Technical Support Center: 4-Methylpyrazole Solubility

This technical support center provides guidance on the solubility of **4-Methylpyrazole** in various laboratory solvents, offering troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals.

Solubility of 4-Methylpyrazole

The solubility of **4-Methylpyrazole** in common laboratory solvents is summarized in the table below. This data is essential for preparing stock solutions and conducting experiments where precise concentrations are required.

Solvent	Quantitative Solubility	Qualitative Solubility
Water	559 g/L[1]	Soluble[2][3][4]
146 mg/mL[5]		
100 mg/mL (Sonication recommended)[6]		
Dimethylformamide (DMF)	50 mg/mL[7]	
Dimethyl Sulfoxide (DMSO)	60 mg/mL (Sonication recommended)[6]	
50 mg/mL[7]		
Ethanol	50 mg/mL[7]	Soluble[4]
Methanol	100 mg/mL (for Hydrochloride salt)[8]	Soluble
Phosphate-Buffered Saline (PBS), pH 7.2	10 mg/mL[7]	
Dichloromethane	-	Common solvent for pyrazole derivatives[9]
Acetone	-	Common solvent for pyrazole derivatives[9]
Acetonitrile	-	Common solvent for pyrazole derivatives[9]

Experimental Protocol: Determination of Solubility (Gravimetric Method)

This protocol outlines the gravimetric method for determining the solubility of a solid compound like **4-Methylpyrazole** in a liquid solvent.

Materials:

- **4-Methylpyrazole**

- Selected solvent
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters)
- Oven

Procedure:

- **Sample Preparation:** Add an excess amount of **4-Methylpyrazole** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Tightly seal the vials and place them in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the samples for a sufficient period to allow the solution to reach equilibrium. This may take several hours.
- **Phase Separation:** Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.
- **Filtration:** Carefully withdraw a known volume of the supernatant (the clear liquid phase) using a syringe and filter it through a pre-weighed filter to remove any undissolved solid particles.
- **Solvent Evaporation:** Transfer the filtered solution to a pre-weighed container. Place the container in an oven at a temperature sufficient to evaporate the solvent without degrading the **4-Methylpyrazole**.
- **Mass Determination:** After complete evaporation of the solvent, weigh the container with the dried **4-Methylpyrazole** residue.
- **Calculation:** The solubility can be calculated using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of residue (g)} / \text{Volume of filtered solution (L)})$$

Troubleshooting Guide and FAQs

This section addresses common issues and questions encountered when working with **4-Methylpyrazole** and other pyrazole derivatives.

Frequently Asked Questions (FAQs):

- Q1: What factors can influence the solubility of **4-Methylpyrazole**?
 - A1: Several factors can affect solubility, including temperature, pH of the solution, and the presence of other substances. For pyrazole derivatives, intermolecular forces such as hydrogen bonding and the compound's crystal structure also play a significant role.[\[9\]](#)
- Q2: My **4-Methylpyrazole** is not dissolving as expected. What should I do?
 - A2: First, ensure your solvent is pure and at the correct temperature. If the compound is still not dissolving, consider using sonication or gentle heating to aid dissolution.[\[6\]](#) For poorly soluble pyrazole derivatives, using a co-solvent system (a mixture of a "good" and a "poor" solvent) can be an effective strategy.[\[10\]](#)
- Q3: Can I use heat to increase the solubility of **4-Methylpyrazole**?
 - A3: Yes, for many compounds, solubility increases with temperature. Gentle heating can be an effective way to dissolve more solute. However, be cautious as excessive heat can lead to the degradation of the compound.
- Q4: Why has my **4-Methylpyrazole** precipitated out of solution?
 - A4: Precipitation can occur due to a change in temperature, pH, or solvent composition. For instance, adding an aqueous solution to an organic solvent solution of a pyrazole derivative can cause it to "crash out" due to its lower aqueous solubility.[\[10\]](#)

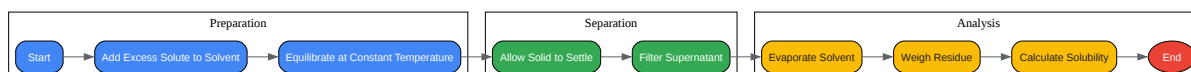
Troubleshooting Common Issues:

- Issue: Compound "oils out" instead of dissolving.

- Possible Cause: The temperature of the solution may be above the melting point of the solute but below the temperature at which it is fully soluble.
- Solution: Try using a larger volume of solvent or a different solvent system.
- Issue: Inconsistent solubility results between experiments.
 - Possible Cause: This could be due to variations in experimental conditions such as temperature, pH, or the purity of the solute and solvent.
 - Solution: Ensure all experimental parameters are carefully controlled and documented. Use high-purity reagents and solvents.
- Issue: Difficulty in filtering the saturated solution.
 - Possible Cause: Fine particles of the undissolved solid may be clogging the filter.
 - Solution: Allow the solution to stand for a longer period to let the particles settle before filtration. Alternatively, use a filter with a larger pore size, ensuring it still effectively removes the undissolved solid.

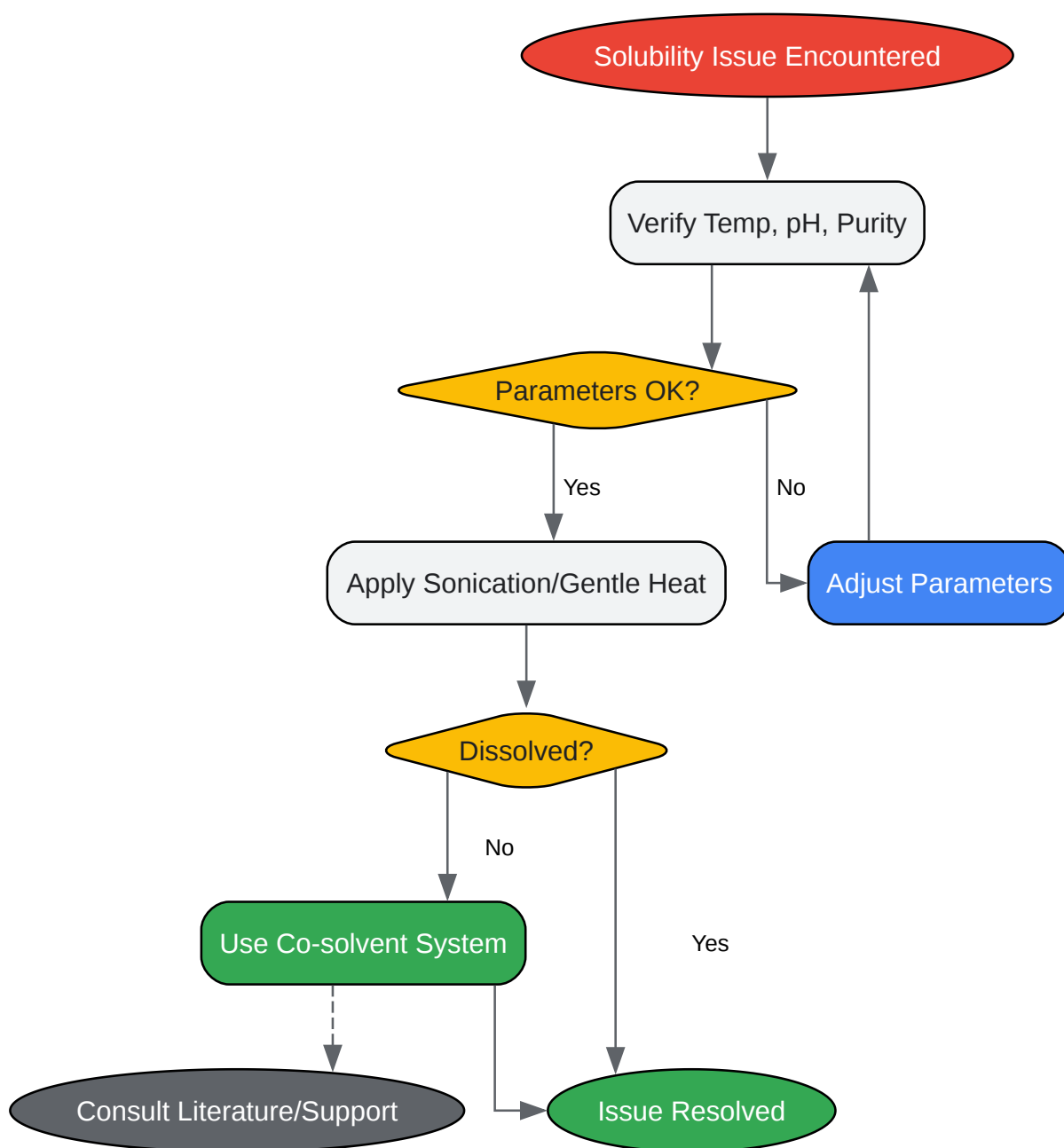
Visualizing Experimental Workflows

The following diagrams illustrate key logical workflows relevant to solubility experiments.



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Caption: Workflow for Gravimetric Solubility Determination.



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Caption: Logical Flow for Troubleshooting Solubility Issues.

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References

- 1. 4-Methylpyrazole | C₄H₆N₂ | CID 3406 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Methylpyrazole | 7554-65-6 [chemicalbook.com]
- 3. CAS 7554-65-6: 4-Methylpyrazole | CymitQuimica [cymitquimica.com]
- 4. 4-Methylpyrazole, 97% | Fisher Scientific [fishersci.ca]
- 5. 4-Methylpyrazole | 7554-65-6 | AChR | MOLNOVA [molnova.com]
- 6. Fomepizole | CAT | P450 | AChR | TargetMol [targetmol.com]
- 7. caymanchem.com [caymanchem.com]
- 8. 4-Methylpyrazole hydrochloride (56010-88-9) for sale [vulcanchem.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
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